

A Comparative Analysis of the Physical Properties of Isobutyl Butyrate and Isobutyl Isobutyrate

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Compound of Interest

Compound Name: *Isobutyl butyrate*

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For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical compounds is paramount. This guide provides a detailed comparison of two isomeric esters: **isobutyl butyrate** and isobutyl isobutyrate. While both share the same molecular formula ($C_8H_{16}O_2$), their structural differences lead to distinct physical characteristics. This document summarizes their key physical properties, outlines experimental protocols for their determination, and visually represents their structural variance.

Physical Properties

Both **isobutyl butyrate** and isobutyl isobutyrate are colorless liquids with fruity odors.^{[1][2]} **Isobutyl butyrate** is described as having an odor reminiscent of apple or pineapple, while isobutyl isobutyrate also presents a pleasant fruity scent.^{[1][2]} They are generally insoluble or only slightly soluble in water but are soluble in organic solvents like alcohol and ethers.^{[1][2]}

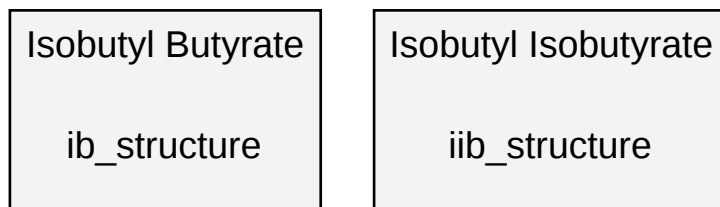
The key physical properties of **isobutyl butyrate** and isobutyl isobutyrate are summarized in the table below for direct comparison.

Property	Isobutyl Butyrate	Isobutyl Isobutyrate
Molecular Formula	C ₈ H ₁₆ O ₂	C ₈ H ₁₆ O ₂
Molecular Weight	144.21 g/mol [3]	144.21 g/mol [1]
Appearance	Colorless liquid[4]	Colorless liquid[1]
Odor	Fruity, apple- or pineapple-like[2]	Pleasant fruity odor[1]
Boiling Point	156.9 - 158 °C[2][3][4][5]	147 - 149 °C[6]
Melting Point	-88.07 °C (estimate)[5]	-80.7 °C to -81 °C[7][8]
Density	0.858 - 0.863 g/mL at 25 °C[3][9]	0.852 - 0.857 g/mL at 20-25 °C[8][10]
Refractive Index	1.402 - 1.405 at 20 °C[2][3]	~1.3999 at 20 °C[1]
Water Solubility	Very slightly soluble; 356.7 mg/L at 25°C (est.)[2][9]	Insoluble; 520 - 1000 mg/L at 20 °C[1][6][7]
Solubility in Organic Solvents	Miscible with alcohol and oils[2]	Soluble in alcohol and ethers[1]
Vapor Pressure	2.91 mmHg at 25 °C[5]	4.33 - 5.8 hPa at 25 °C[1][7]
Flash Point	45.56 °C (114 °F)[9]	37 °C (99 °F)[6][11]

Structural Comparison

The difference in the physical properties of these two isomers arises from their distinct molecular structures. **Isobutyl butyrate** is the ester formed from isobutanol and butyric acid, resulting in a straight-chain acyl group. In contrast, isobutyl isobutyrate is formed from isobutanol and isobutyric acid, featuring a branched acyl group. This branching influences the intermolecular forces, leading to variations in properties like boiling point and density.

Structural Comparison of Isobutyl Butyrate and Isobutyl Isobutyrate



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Caption: Molecular structures of **Isobutyl Butyrate** and Isobutyl Isobutyrate.

Experimental Protocols

The following sections describe generalized experimental methodologies for determining key physical properties, which can be applied to both **isobutyl butyrate** and isobutyl isobutyrate for a direct comparison under identical conditions.

The boiling point of a liquid is a crucial indicator of its purity and is dependent on intermolecular forces.[12][13] A common and effective method for its determination, especially with small sample volumes, is the Thiele tube method.[14]

Apparatus:

- Thiele tube
- Mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Rubber band or wire for attachment

Procedure:

- A small amount of the ester (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is then attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- This assembly is placed into a Thiele tube containing mineral oil, ensuring the sample is fully submerged.
- The side arm of the Thiele tube is gently heated.^[14]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[14]

This procedure should be repeated for both **isobutyl butyrate** and isobutyl isobutyrate to obtain a comparative measurement under the same atmospheric pressure.

The density of a liquid can be determined by accurately measuring its mass and volume.^[15]
^[16]

Apparatus:

- Pycnometer (density bottle) or a graduated cylinder and an electronic balance
- Electronic balance (accurate to at least 0.001 g)
- Water bath (for temperature control)

- Thermometer

Procedure using a Pycnometer:

- The mass of the clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the ester, ensuring no air bubbles are present, and the stopper is inserted. The temperature of the sample should be controlled, for instance, at 20°C.
- Any excess liquid is carefully wiped from the outside of the pycnometer.
- The mass of the filled pycnometer is measured.
- The pycnometer is then emptied, cleaned, and filled with distilled water, and its mass is measured again at the same temperature.
- The density of the ester is calculated using the formula: $\text{Density of ester} = (\text{mass of ester} / \text{mass of water}) \times \text{density of water at the measurement temperature}$.

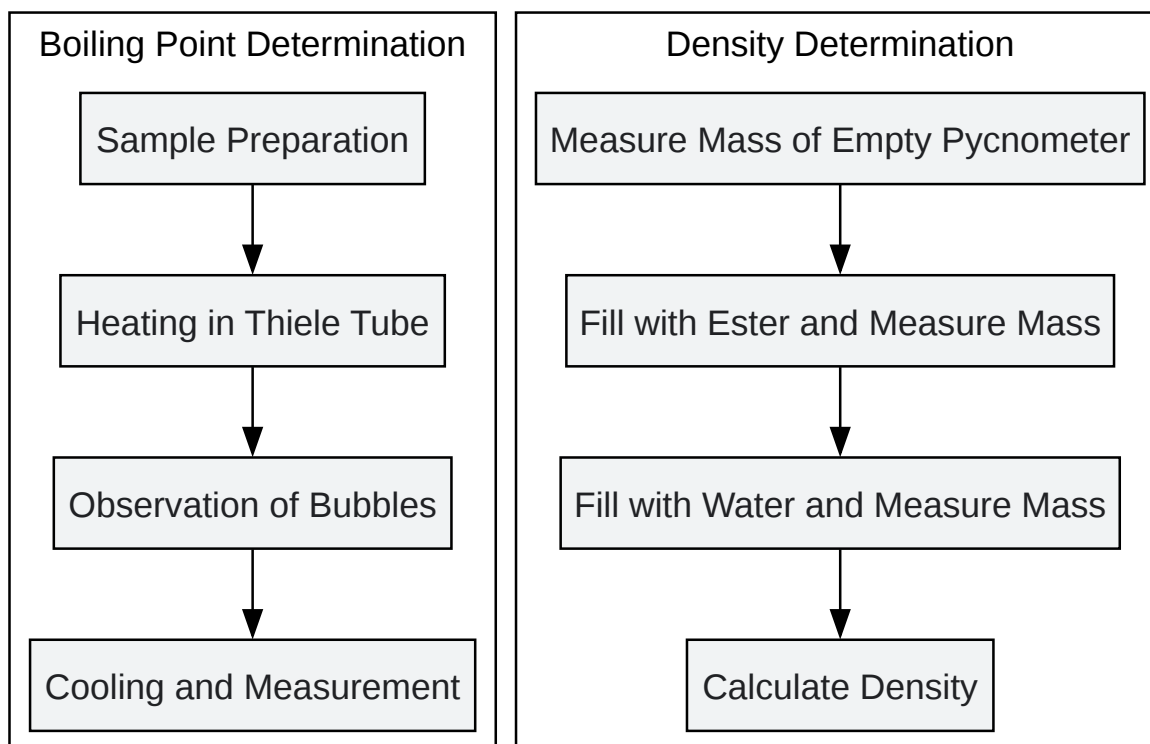
Procedure using a Graduated Cylinder and Balance:

- The mass of an empty, dry graduated cylinder is measured on an electronic balance.[\[17\]](#)
- A known volume of the ester (e.g., 10 mL) is carefully added to the graduated cylinder, reading the volume from the bottom of the meniscus.
- The mass of the graduated cylinder with the ester is then measured.[\[17\]](#)
- The mass of the ester is determined by subtracting the mass of the empty cylinder.
- The density is calculated by dividing the mass of the ester by its volume.[\[18\]](#)

For accurate comparison, the temperature of both esters should be identical during the measurement.

The experimental workflow for determining these physical properties can be visualized as follows:

Experimental Workflow for Physical Property Determination



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Caption: Generalized workflow for boiling point and density determination.

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References

- 1. Isobutyl isobutyrate | C₈H₁₆O₂ | CID 7351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isobutyl butyrate | 539-90-2 [chemicalbook.com]
- 3. Isobutyl butyrate | C₈H₁₆O₂ | CID 10885 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]

- 5. chembk.com [chembk.com]
- 6. Isobutyl isobutyrate, 98% | Fisher Scientific [fishersci.ca]
- 7. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 8. univarsolutions.com [univarsolutions.com]
- 9. isobutyl butyrate, 539-90-2 [thegoodscentcompany.com]
- 10. ISOBUTYL ISOBUTYRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. ISOBUTYL ISOBUTYRATE | Occupational Safety and Health Administration [osha.gov]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. m.youtube.com [m.youtube.com]
- 18. homesciencetools.com [homesciencetools.com]
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